

5-Amino-2-chloroisonicotinamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Amino-2-chloroisonicotinamide

Cat. No.: B594972

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory or drug development setting. It is not a substitute for a formal Safety Data Sheet (SDS) and should be used in conjunction with a comprehensive risk assessment and established laboratory safety protocols.

Introduction

5-Amino-2-chloroisonicotinamide is a heterocyclic organic compound utilized as a key intermediate in pharmaceutical research and development.^[1] Its specific molecular structure makes it a valuable building block in the synthesis of bioactive compounds, particularly in the fields of oncology and infectious disease research.^[1] As with any chemical reagent, a thorough understanding of its potential hazards and proper handling procedures is essential to ensure the safety of laboratory personnel and the integrity of research. This guide provides an in-depth overview of the safety and handling protocols for **5-Amino-2-chloroisonicotinamide**, based on available safety data.

Hazard Identification and Classification

5-Amino-2-chloroisonicotinamide is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin, eye, and respiratory irritation.^[2]

Table 1: GHS Hazard Classification[2]

Hazard Class	Hazard Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.
Serious Eye Irritation	2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation.

Signal Word: Warning[2]

Pictogram:[2]

- GHS07: Exclamation Mark

Toxicological Properties

Detailed toxicological studies for **5-Amino-2-chloroisonicotinamide** are not widely available. However, based on the GHS classification, the primary toxicological concerns are its irritant properties.

Table 2: Summary of Toxicological Data[2]

Toxicity Endpoint	Result
Acute Toxicity (Oral, Dermal, Inhalation)	Not available
Carcinogenicity (IARC, NTP, OSHA)	Not classified/Not listed

Routes of Exposure: Inhalation, eye contact, skin contact, ingestion.[2]

Symptoms of Exposure:

- Skin Contact: May result in inflammation, itching, scaling, reddening, blistering, pain, or dryness.[2]

- Eye Contact: May cause redness, pain, or severe eye damage.[2]
- Inhalation: May lead to irritation of the lungs and respiratory system. Overexposure could result in serious illness.[2]

Experimental Protocols and Handling

Proper handling of **5-Amino-2-chloroisonicotinamide** is crucial to minimize exposure and ensure a safe working environment.

Engineering Controls

- Work should be conducted in a well-ventilated area.[2]
- Use of a chemical fume hood is recommended, especially when handling the powder or creating solutions.
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[3]

Personal Protective Equipment (PPE)

A comprehensive risk assessment should guide the selection of appropriate PPE. The following are minimum recommendations:

Table 3: Recommended Personal Protective Equipment

Body Part	Equipment	Specification
Eyes/Face	Safety glasses with side shields or goggles	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166. [3]
Skin	Chemical-resistant gloves	Material to be determined by a risk assessment (e.g., nitrile, neoprene).
Lab coat or protective suit	To prevent skin contact. [3]	
Respiratory	NIOSH-approved respirator	Required if ventilation is inadequate or when handling large quantities of powder. [4]

General Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Avoid breathing dust or fumes.[\[2\]](#)
- Wash hands thoroughly after handling and before breaks.[\[2\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[2\]](#)
- Minimize dust generation and accumulation.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Table 4: First Aid Procedures for **5-Amino-2-chloroisonicotinamide**[\[2\]](#)

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor if you feel unwell.[5]

Storage and Disposal

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2]
- Keep away from incompatible substances such as strong oxidizing agents.[3]
- Store locked up.[2]

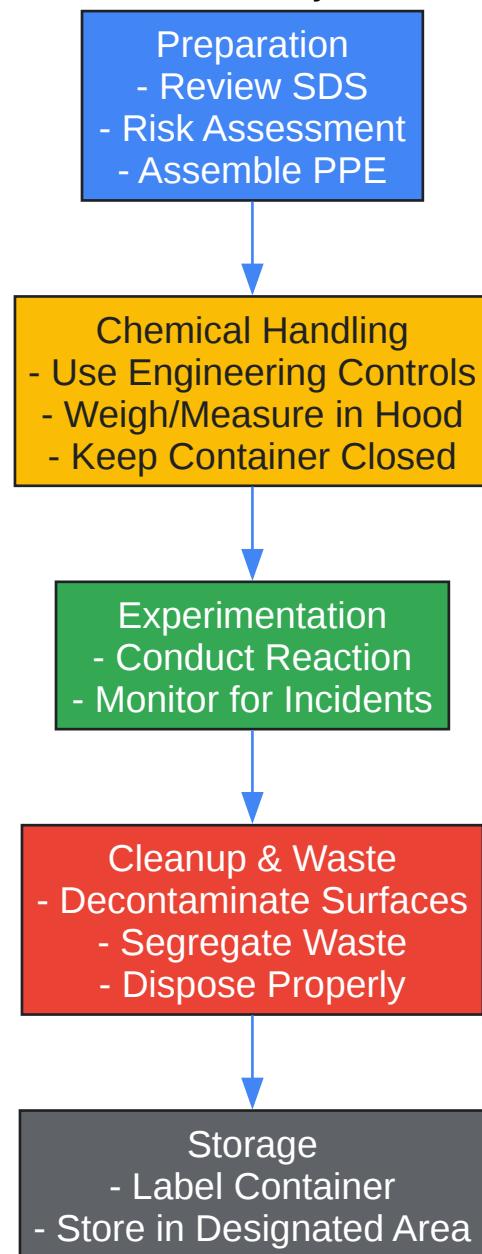
Disposal

- Dispose of contents and container in accordance with local, regional, and national regulations.[2]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

Visual Guides

Laboratory Workflow for Handling Potentially Hazardous Chemicals

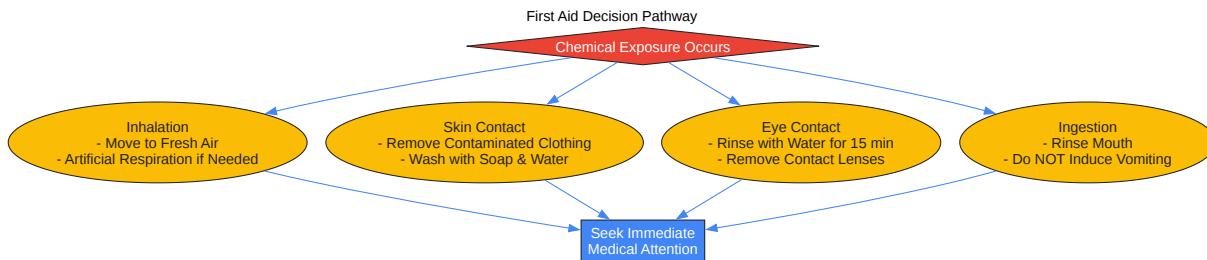
General Laboratory Workflow



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Caption: General laboratory workflow for handling chemical compounds.

First Aid Decision Pathway for Chemical Exposure



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Caption: Logical flow of first aid measures based on exposure route.

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References

- 1. 5-Amino-2-chloroisonicotinamide [myskinrecipes.com]
- 2. aksci.com [aksci.com]
- 3. fishersci.com [fishersci.com]
- 4. biosearchtech.a.bigcontent.io [biosearchtech.a.bigcontent.io]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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